

Application Notes and Protocols for 2'-O-Methyl-5-iodouridine Phosphoramidite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-O-Methyl-5-iodouridine

Cat. No.: B15582465

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The modification of oligonucleotides with moieties such as 2'-O-methylation and halogenated bases has become a cornerstone in the development of therapeutic and diagnostic nucleic acids. The 2'-O-Methyl modification confers increased nuclease resistance and enhanced binding affinity to complementary RNA strands, while the 5-iodo group on a uracil base can be utilized for applications such as X-ray crystallography, cross-linking studies, and as a site for further chemical modifications.^[1] This document provides detailed application notes and protocols for the effective use of **2'-O-Methyl-5-iodouridine** phosphoramidite in the synthesis of modified oligonucleotides.

Applications

Oligonucleotides incorporating **2'-O-Methyl-5-iodouridine** are valuable tools in various research and drug development areas:

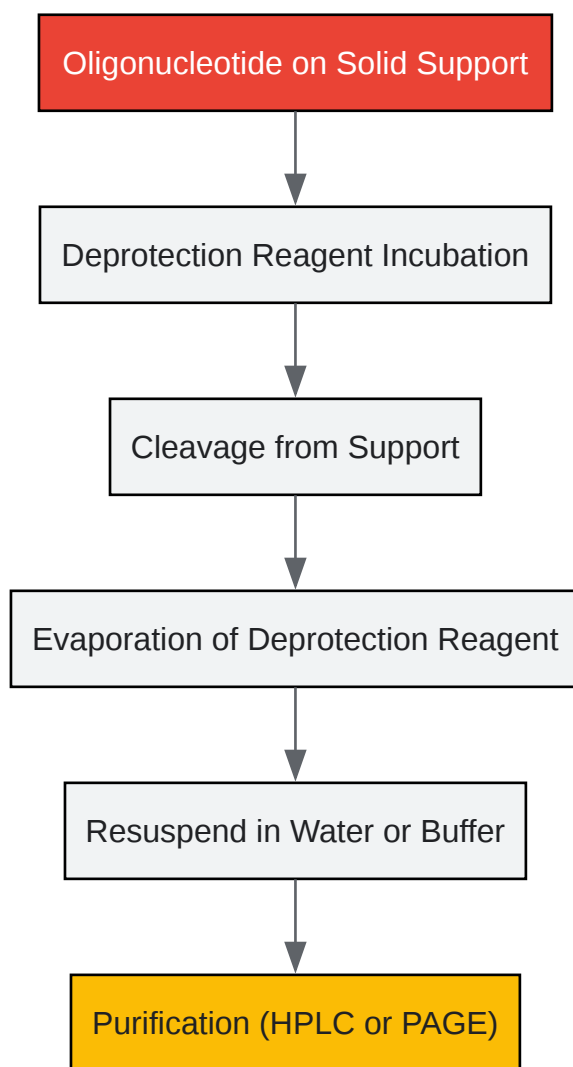
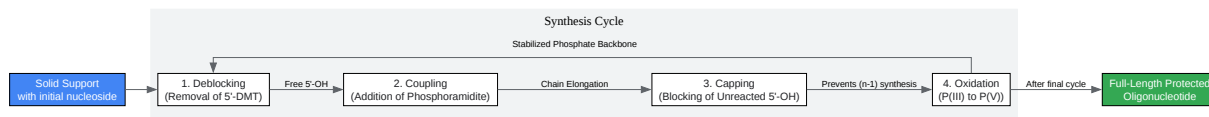
- Antisense Oligonucleotides (ASOs) and Small Interfering RNAs (siRNAs): The 2'-O-Methyl modification provides excellent protection against degradation by cellular nucleases, a critical requirement for in vivo applications. This modification also enhances the thermal stability of the duplex formed with the target RNA.^[2]

- **Aptamers:** The increased stability offered by the 2'-O-Methyl group is advantageous for the development of robust aptamers for diagnostic and therapeutic purposes.
- **X-ray Crystallography:** The iodine atom at the 5-position of uracil is a heavy atom that can aid in the phasing of X-ray diffraction data, facilitating the determination of nucleic acid structures.
- **Cross-linking Studies:** The 5-iodouracil moiety can be used in photochemical cross-linking experiments to study nucleic acid-protein interactions.

Experimental Protocols

Oligonucleotide Synthesis

The synthesis of oligonucleotides containing **2'-O-Methyl-5-iodouridine** is performed using standard automated solid-phase phosphoramidite chemistry. The general workflow is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [trilinkbiotech.com](https://www.trilinkbiotech.com) [[trilinkbiotech.com](https://www.trilinkbiotech.com)]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2'-O-Methyl-5-iodouridine Phosphoramidite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582465#protocols-for-2-o-methyl-5-iodouridine-phosphoramidite-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com